(2-Bromoallyl)trimethylsilane: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*(2-Bromoallyl)trimethylsilane*
CAS No.:	*81790-10-5*
Cat. No.:	*B1277911*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Allylic Building Block

(2-Bromoallyl)trimethylsilane is a valuable and versatile organosilicon reagent in modern organic synthesis. Its unique trifunctional nature, possessing a vinyl bromide, an allylic silane, and a methylene unit, allows for a diverse range of chemical transformations. This guide provides an in-depth exploration of the commercial availability, properties, handling, and, most importantly, the strategic application of **(2-Bromoallyl)trimethylsilane** in the synthesis of complex molecules, with a particular focus on its role in the development of pharmaceutical intermediates and natural product analogs. The trimethylsilyl group enhances its stability and solubility in organic solvents, making it a highly tractable reagent in various reaction setups.[1]

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical and spectroscopic properties of **(2-Bromoallyl)trimethylsilane** is fundamental for its effective use in synthesis and for quality

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control.

Table 1: Physicochemical Properties of **(2-Bromoallyl)trimethylsilane**

Property	Value	Source(s)
CAS Number	81790-10-5	[1][2][3]
Molecular Formula	$C_6H_{13}BrSi$	[1][2][3]
Molecular Weight	193.16 g/mol	[1][2][3]
Appearance	Colorless to light orange/yellow clear liquid	[1][3]
Density	1.13 g/mL	[1]
Boiling Point	82 - 85 °C / 60 mmHg	[1]
Refractive Index (n20/D)	1.46	[1]

Spectroscopic Data:

Spectroscopic analysis is crucial for verifying the identity and purity of **(2-Bromoallyl)trimethylsilane**.

Table 2: Spectroscopic Data for **(2-Bromoallyl)trimethylsilane**

Technique	Data	Source(s)
^{13}C NMR	Spectra available from Fluka AG, Buchs, Switzerland.	[2]
ATR-IR	Spectra available from Aldrich.	[2]

Note: For detailed spectra, please refer to the sources cited.

Commercial Availability and Suppliers

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(2-Bromoallyl)trimethylsilane is commercially available from a range of chemical suppliers, catering to both research and development and larger-scale synthetic needs. The typical purity offered is ≥90% (GC).

Table 3: Prominent Commercial Suppliers of **(2-Bromoallyl)trimethylsilane**

Supplier	Purity	Notes
Chem-Impex	≥ 90% (GC)	Provides detailed product specifications and safety data sheets.
TCI	>90.0% (GC)	Available through distributors like CymitQuimica.[3]
Sigma-Aldrich	technical grade, 90%	Offers various quantities for research purposes.
AK Scientific, Inc.	Not specified	Provides handling and storage information.
Cenmed Enterprises	>90.0% (GC)	Offers various product sizes.[4]

When procuring this reagent, it is essential to obtain and review the supplier's certificate of analysis to confirm purity and identify any potential impurities that might affect the intended reaction.

Safe Handling and Storage

(2-Bromoallyl)trimethylsilane is a flammable liquid and requires careful handling in a well-ventilated fume hood.[2] It is also known to be a skin and eye irritant.[2]

Key Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.

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- Ignition Sources: Keep away from heat, sparks, and open flames.
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a tightly sealed container in a cool, dry place. Recommended storage temperature is typically between 2-8°C.[1]

Always consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information.

Applications in Drug Development and Natural Product Synthesis

The synthetic utility of **(2-Bromoallyl)trimethylsilane** lies in its ability to participate in a variety of carbon-carbon bond-forming reactions, making it a valuable tool for the construction of complex molecular architectures found in pharmaceuticals and natural products.[1] It is particularly recognized for its role in cross-coupling reactions.[1]

Case Study: Synthesis of Strigolactone Analogs (e.g., GR24)

A significant application of **(2-Bromoallyl)trimethylsilane** is in the synthesis of strigolactone analogs, such as GR24.[5][6][7][8] Strigolactones are a class of plant hormones that regulate various aspects of plant development and are challenging to isolate from natural sources in large quantities.[5][8] Synthetic analogs like GR24 are therefore crucial for research in plant biology and agriculture.[9][10][11][12]

The synthesis of these analogs often involves the coupling of a core structure with a butenolide "D-ring". **(2-Bromoallyl)trimethylsilane** can serve as a key building block for the introduction of the necessary functionalities to construct these complex molecules.

Conceptual Synthetic Workflow:

The vinyl bromide moiety of **(2-Bromoallyl)trimethylsilane** can be functionalized through palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura or Stille coupling, to

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introduce aryl or other organic fragments. The allylsilane functionality can then be used in subsequent steps to form a new carbon-carbon bond with an electrophile, often with high regio- and stereocontrol.

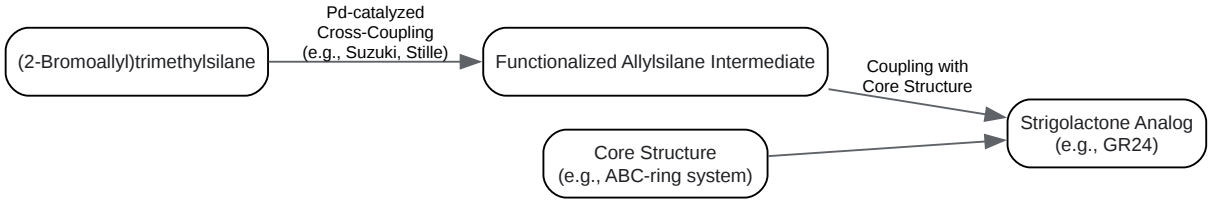

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Figure 1: Conceptual workflow for the use of **(2-Bromoallyl)trimethylsilane** in the synthesis of strigolactone analogs.

Experimental Protocol: Palladium-Catalyzed Suzuki-Miyaura Coupling

The following is a representative, detailed protocol for a Suzuki-Miyaura cross-coupling reaction, a common application for vinyl bromides like **(2-Bromoallyl)trimethylsilane**. This protocol is based on established methods for similar transformations and should be adapted and optimized for specific substrates.[13][14][15]

Materials:

- **(2-Bromoallyl)trimethylsilane** (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%)
- Base (e.g., K_2CO_3, 2.0 equiv)
- Anhydrous solvent (e.g., Toluene, 1,4-Dioxane, or DMF)
- Schlenk flask or other suitable reaction vessel for inert atmosphere chemistry

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- Standard laboratory glassware and magnetic stirrer

Procedure:

- Inert Atmosphere: Flame-dry the Schlenk flask under vacuum and backfill with an inert gas (e.g., Argon or Nitrogen). Maintain a positive pressure of inert gas throughout the reaction.
- Reagent Addition: To the flask, add the arylboronic acid, the base, and the palladium catalyst.
- Solvent Addition: Add the anhydrous solvent via syringe.
- Substrate Addition: Add **(2-Bromoallyl)trimethylsilane** to the reaction mixture via syringe.
- Reaction: Heat the mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Causality Behind Experimental Choices:

- Palladium Catalyst: Palladium(0) complexes are essential for the catalytic cycle of the Suzuki-Miyaura reaction, facilitating the oxidative addition to the vinyl bromide. The choice of ligands on the palladium catalyst (e.g., triphenylphosphine) can significantly impact the reaction's efficiency and substrate scope.
- Base: The base is crucial for the transmetalation step, activating the boronic acid to form a more nucleophilic boronate species. The choice of base can affect the reaction rate and prevent side reactions.

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- Anhydrous Solvent: Anhydrous conditions are generally required to prevent the deactivation of the catalyst and the hydrolysis of the boronic acid.

Visualizing the Catalytic Cycle:

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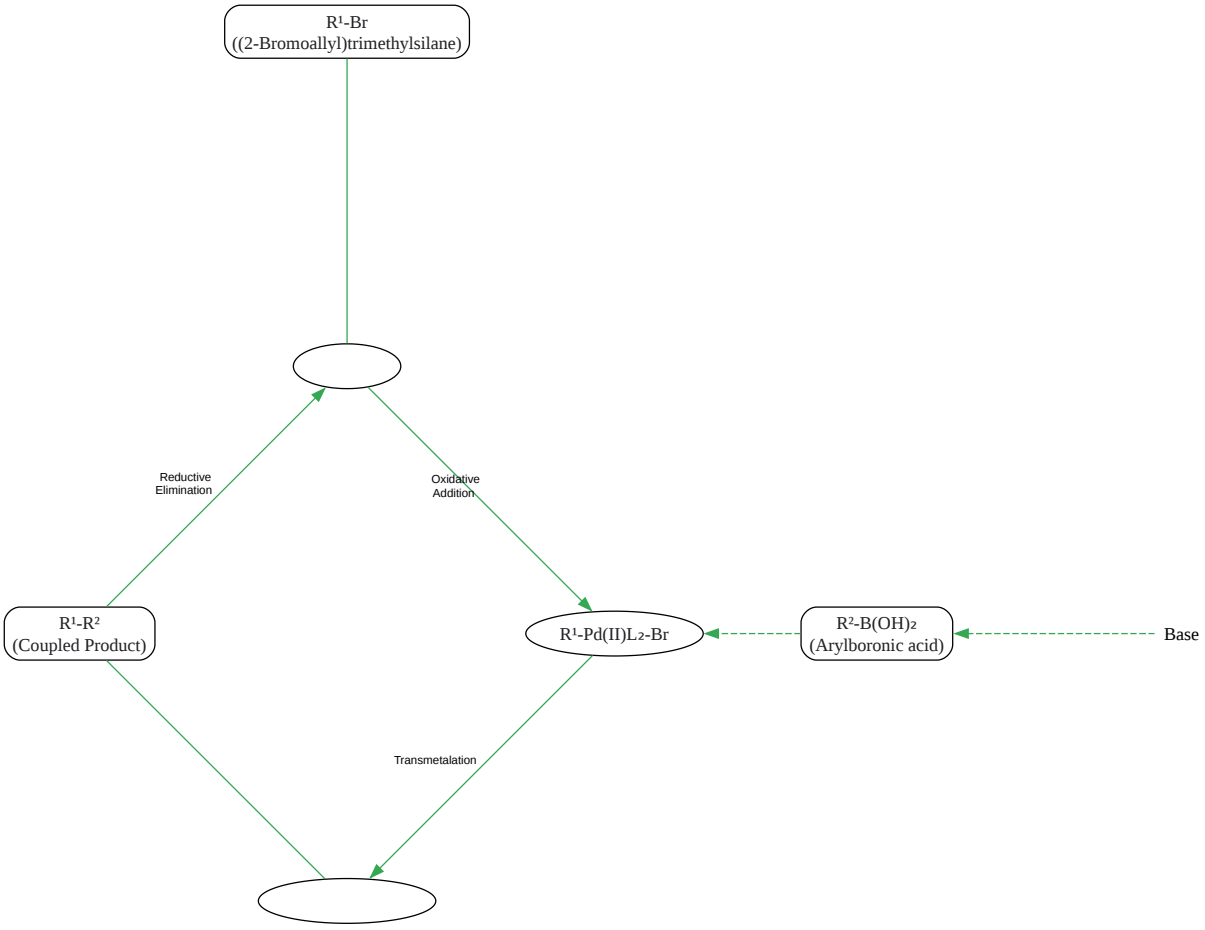

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Figure 2: Simplified catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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Conclusion

(2-Bromoallyl)trimethylsilane is a powerful and versatile reagent with significant applications in the synthesis of complex organic molecules. Its commercial availability and well-defined reactivity make it an attractive building block for researchers in drug discovery and natural product synthesis. A comprehensive understanding of its properties, handling requirements, and reaction protocols, particularly in the context of palladium-catalyzed cross-coupling reactions, is key to unlocking its full synthetic potential. This guide provides a foundational resource for the strategic and safe implementation of **(2-Bromoallyl)trimethylsilane** in advanced synthetic endeavors.

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